

Section 1: Core Compound Identification and Physicochemical Profile

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Compound of Interest

Compound Name: 4-Chloro-2,7,8-trimethylquinoline

CAS No.: 78509-29-2

Cat. No.: B1628514

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4-Chloro-2,7,8-trimethylquinoline is a substituted quinoline, a heterocyclic aromatic scaffold of significant interest in medicinal chemistry. Understanding its fundamental properties is the first step toward safe handling.

The molecular structure features a quinoline core with methyl groups at positions 2, 7, and 8, and a reactive chlorine atom at position 4. This specific arrangement of functional groups dictates its chemical reactivity and potential biological activity.

Caption: 2D Structure of **4-Chloro-2,7,8-trimethylquinoline**.

Quantitative data for this compound are summarized below.

Property	Value	Source
CAS Number	78509-29-2	
Molecular Formula	C ₁₂ H ₁₂ ClN	[1]
Molecular Weight	205.68 g/mol	
Appearance	Solid (form)	
SMILES String	<chem>Cc1cc(Cl)c2ccc(C)c(C)c2n1</chem>	
InChI Key	NDTSUKTWPJRMAV- UHFFFAOYSA-N	[1]

Section 2: Hazard Identification and Toxicological Insights

While a specific, publicly available Safety Data Sheet for **4-Chloro-2,7,8-trimethylquinoline** is not readily found, a reliable toxicological profile can be inferred from the SDS of structurally similar chloroquinolines and general hazard data for this class of compounds. The following classifications are based on a surrogate SDS for a related chemical and should be treated as a minimum standard for handling.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute Aquatic Hazard	Category 3	H402: Harmful to aquatic life

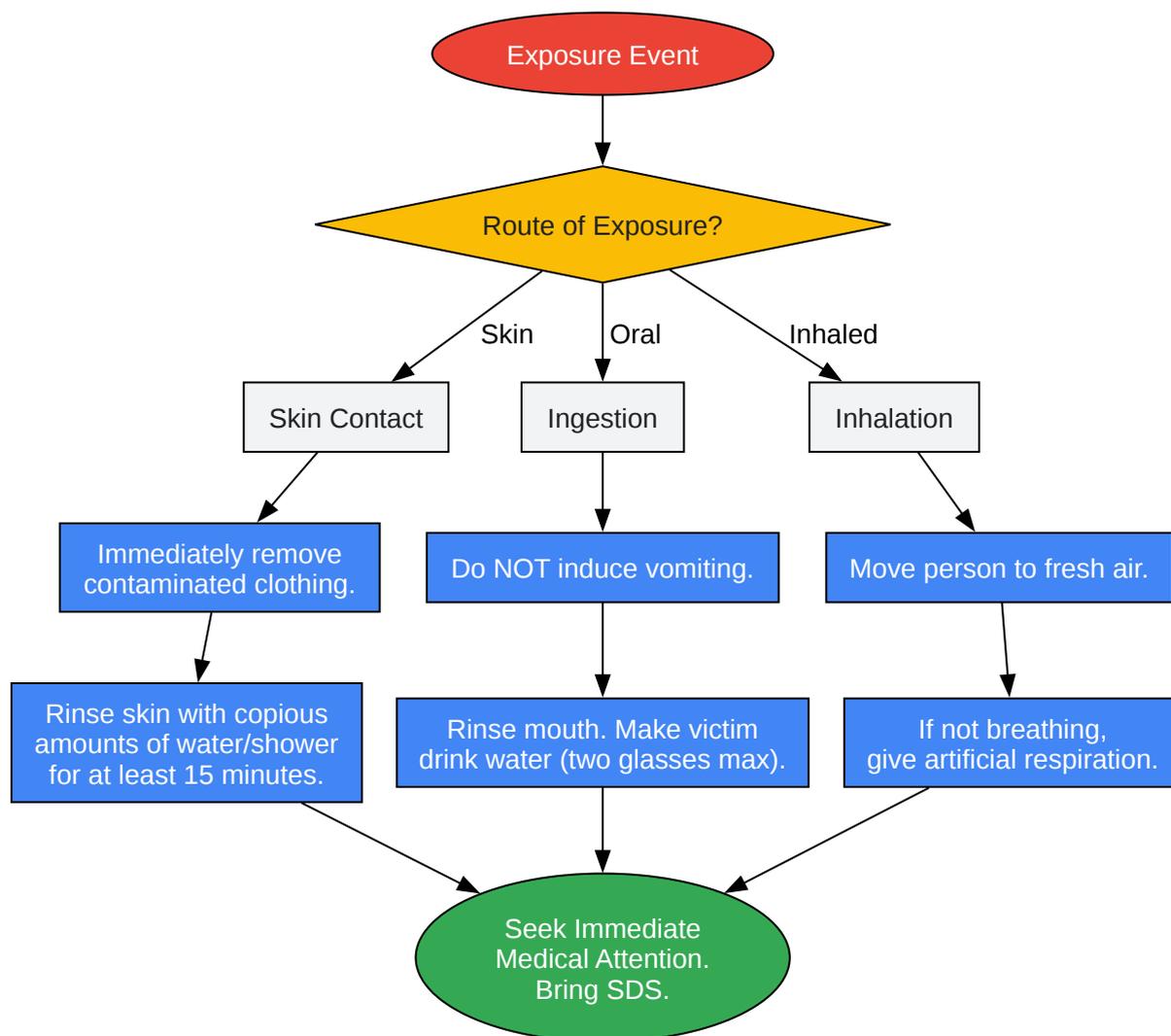
Source: Inferred from surrogate Safety Data Sheet.

Expert Analysis of Toxicological Risks:

- **Dermal Toxicity (H311):** The primary risk associated with this compound is its classification as "Toxic in contact with skin." This is not merely a contact irritant; absorption through the skin can lead to systemic toxicity. This mandates the use of robust personal protective equipment (PPE), particularly impermeable gloves, to prevent accidental exposure. The lipophilic nature of the quinoline ring likely facilitates dermal absorption.
- **Oral Toxicity (H302):** The "Harmful if swallowed" classification is a significant concern. In a laboratory setting, this risk is primarily managed by prohibiting eating, drinking, and smoking, and by using appropriate engineering controls (e.g., fume hoods) to prevent the generation of dusts that could be inadvertently ingested.
- **Carcinogenicity and Mutagenicity:** While no specific carcinogenicity data for this exact molecule were found, the parent compound, quinoline, is classified as a Category 2 carcinogen ("May cause cancer").^[2] Researchers should operate under the assumption that this derivative may also pose long-term health risks, reinforcing the need for stringent exposure controls.

Section 3: Emergency Response and First Aid Protocols

A self-validating safety system requires clear, pre-defined actions for any exposure scenario. The following protocols are critical for immediate response.



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Sources

- [1. PubChemLite - 4-chloro-2,7,8-trimethylquinoline \(C12H12ClN\)](#) [[pubchemlite.lcsb.uni.lu](#)]
- [2. industrialchemicals.gov.au](#) [[industrialchemicals.gov.au](#)]
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